

# Stability Profile of Carebastine in Plasma

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: Carebastine

CAS No.: 90729-42-3

Cat. No.: S592739

Get Quote

The following table summarizes key stability data for **Carebastine** in human plasma, as validated in a 2020 pharmacokinetic study. This data demonstrates that **Carebastine** is stable under various common storage and handling conditions [1].

Stability Type	Conditions	Result
Freeze-Thaw Stability	3 cycles at -70°C	Stable
Short-Term Temperature Stability	25°C for 19 hours	Stable
Long-Term Stability	-70°C for 30 days	Stable
Auto-sampler Stability (10°C)	70 hours	Stable
Stock Solution Stability	2-8°C for 49 days	Stable

## Detailed LC-MS/MS Method for Simultaneous Quantification

This validated method simultaneously determines Ebastine and its active metabolite, **Carebastine**, in human plasma. The protocol is adapted from a 2020 clinical pharmacokinetic study and provides a robust foundation for your experiments [1].

## Chromatographic Conditions

- **Instrument:** Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)
- **Column:** Synergi Hydro-RP 80A (4  $\mu$ m, 50 mm  $\times$  2.0 mm; Phenomenex)
- **Mobile Phase:** **A:** 0.1% formic acid in 5 mM ammonium acetate; **B:** 100% methanol
- **Elution:** Gradient elution
- **Flow Rate:** 0.4 mL/min
- **Detection:** Positive ion multiple reaction monitoring (MRM) mode

## Sample Preparation

- **Technique:** Protein precipitation
- **Internal Standards:** Ebastine D6 and **Carebastine** D6 are recommended for use as internal standards to ensure accuracy and precision [2].

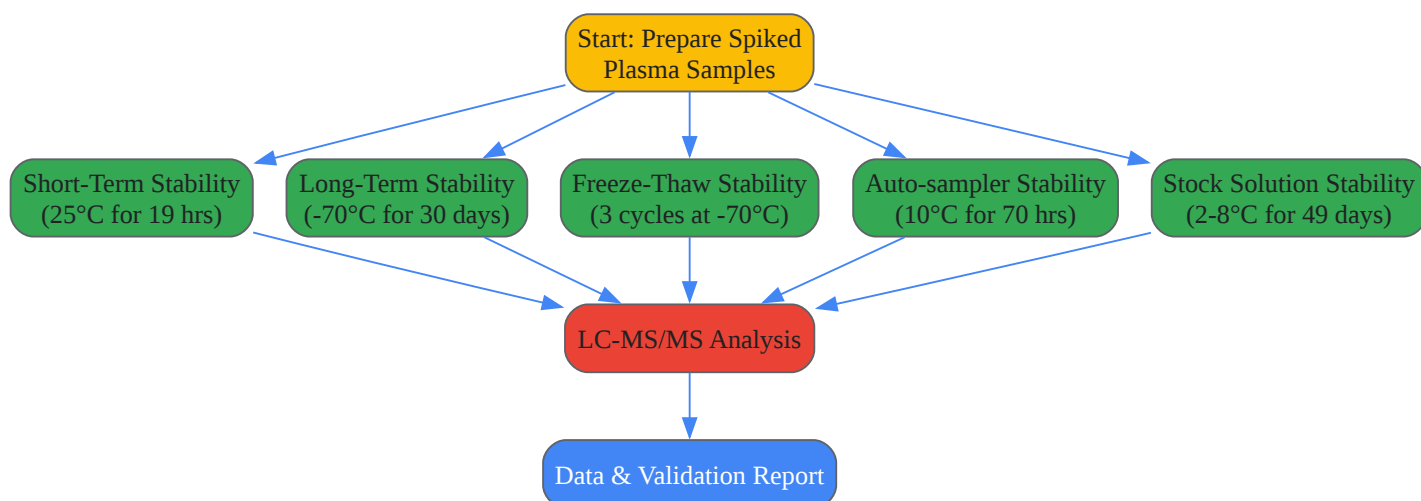
## Method Validation and Performance

The method was validated per standard guidelines, with the following key parameters [1] [2]:

- **Linear Range:** 1.00 - 300 ng/mL for **Carebastine**
- **Precision:** Coefficient of variation (CV) less than 12.5%
- **Accuracy:** Exceeded 88%

## Experimental Workflow for Stability Testing

The diagram below outlines the logical workflow for conducting a full stability assessment of **Carebastine** in plasma, based on the parameters tested in the cited study.



[Click to download full resolution via product page](#)

## Frequently Asked Questions (FAQs)

**Q1: What is the recommended storage temperature for plasma samples containing Carebastine?** For long-term storage, **-70°C is recommended and has been validated to maintain stability for at least 30 days**. While -20°C is common in many labs, the cited study specifically validated -70°C, so you should confirm stability at -20°C if you plan to use it [1].

**Q2: How many freeze-thaw cycles can Carebastine plasma samples undergo?** The validated method confirms that **Carebastine** in plasma is stable for **at least three complete freeze-thaw cycles** when stored at -70°C [1].

**Q3: My analytical results are inconsistent. What are the critical steps to check?** Inconsistencies often arise from sample preparation. Focus on these points:

- **Internal Standards:** Ensure Ebastine D6 and **Carebastine** D6 are correctly added and that their purity is high [2].
- **Protein Precipitation:** This step must be thorough and consistent across all samples to avoid matrix effects [1].

- **Mobile Phase Freshness:** Use freshly prepared mobile phases and ensure the HPLC system is well-primed to maintain stable retention times and ionization efficiency.

**Q4: Is Carebastine light-sensitive?** The available search results do not specifically address the photosensitivity of **Carebastine**. As a precaution, it is good laboratory practice to **use amber vials or protect samples from direct light** during preparation and analysis until you can confirm this parameter through your own validation.

### **Need Custom Synthesis?**

Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).

## References

1. Method development and validation for simultaneous ... [pubmed.ncbi.nlm.nih.gov]
2. Development and Validation of High Performance LCMS Methods for... [ijpsdronline.com]

To cite this document: Smolecule. [Stability Profile of Carebastine in Plasma]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b592739#carebastine-stability-testing-plasma>]

### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)